

# A Technical Guide to the Physical Properties of Dichloroacetic Anhydride

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## Compound of Interest

Compound Name: *Dichloroacetic anhydride*

Cat. No.: *B1195690*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **dichloroacetic anhydride**. The information is presented to support laboratory research, chemical synthesis, and drug development activities where this reagent is utilized.

## Core Physical Properties

**Dichloroacetic anhydride** is a dense, colorless liquid after melting that is notable for its reactivity, particularly with water and alcohols. A summary of its key physical properties is provided in the table below for easy reference and comparison.

Physical Property	Value	Units	Notes
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Cl <sub>4</sub> O <sub>3</sub>		
Molecular Weight	239.87	g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid after melting		<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.570 - 1.574	g/mL	at 25 °C <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	~29 - 30	°C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	214 - 216	°C	at 760 mmHg <a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	1.4825 - 1.4845	at 20 °C	
Flash Point	>112	°C	<a href="#">[3]</a>
Solubility	Decomposes in water and alcohol		<a href="#">[3]</a>

## Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the safe handling, application, and quality control of chemical reagents. Below are detailed methodologies for measuring the key physical properties of **dichloroacetic anhydride**.

### Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Spatula
- Mortar and pestle (if the sample is not a fine powder)

**Procedure:**

- Sample Preparation: Ensure the **dichloroacetic anhydride** sample is solidified and finely powdered. If necessary, grind the solid gently in a mortar and pestle.
- Capillary Tube Loading: Pack the dry, powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
  - For an unknown sample, a rapid heating rate (10-15 °C/min) can be used to determine an approximate melting range.
  - For a more accurate measurement, repeat the process with a fresh sample, heating rapidly to about 15-20 °C below the approximate melting point. Then, decrease the heating rate to 1-2 °C/min.
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last solid crystal melts (the end of the melting range).

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

**Apparatus:**

- Thiele tube or a small beaker with heating oil (e.g., mineral oil)

- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Bunsen burner or heating mantle
- Clamp and stand

**Procedure:**

- Sample Preparation: Place a small amount (a few milliliters) of liquid **dichloroacetic anhydride** into the small test tube.
- Capillary Inversion: Place the capillary tube, sealed end up, into the test tube containing the sample.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly in the Thiele tube or oil bath, ensuring the sample is below the oil level. Heat the apparatus gently.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.
- Recording: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

## Density Determination

Density is the mass of a substance per unit volume. For a liquid, it can be determined by measuring the mass of a known volume.

**Apparatus:**

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance

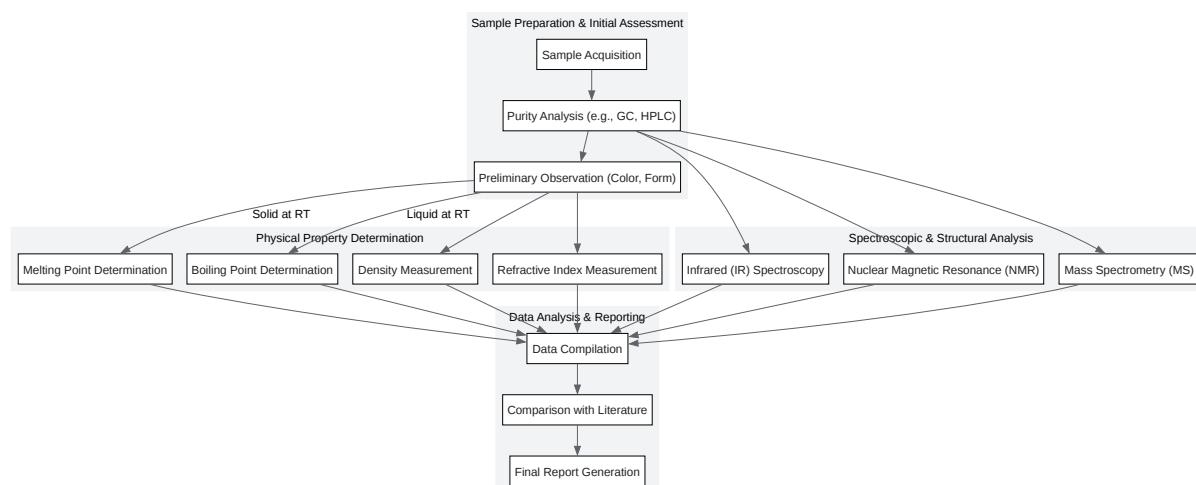
- Analytical balance (calibrated)
- Thermometer
- Pipette

Procedure using a Pycnometer (for high accuracy):

- Mass of Empty Pycnometer: Clean and dry the pycnometer and weigh it accurately on the analytical balance.
- Mass of Pycnometer with Water: Fill the pycnometer with distilled water of a known temperature and weigh it again. This allows for the calibration of the pycnometer's volume.
- Mass of Pycnometer with Sample: Empty, clean, and dry the pycnometer. Fill it with **dichloroacetic anhydride** at the same temperature as the water and weigh it.
- Calculation:
  - Mass of water = (Mass of pycnometer + water) - (Mass of empty pycnometer)
  - Volume of pycnometer = Mass of water / Density of water at the measured temperature
  - Mass of sample = (Mass of pycnometer + sample) - (Mass of empty pycnometer)
  - Density of sample = Mass of sample / Volume of pycnometer

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a compound like **dichloroacetic anhydride**.

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Caption: Workflow for Chemical Characterization.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Dichloroacetic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195690#physical-properties-of-dichloroacetic-anhydride]

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